

2,5-Diaminotoluene Sulfate: A Comprehensive Toxicological and Safety Profile

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Compound of Interest

Compound Name: 2,5-Diaminotoluene sulfate

Cat. No.: B3419306

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

This whitepaper provides an in-depth technical overview of the toxicological data and safety profile of **2,5-Diaminotoluene sulfate** (CAS No. 615-50-9), a primary intermediate used in the formulation of permanent hair dyes.^{[1][2]} This document synthesizes available data on its acute and chronic toxicity, genotoxicity, skin sensitization potential, and reproductive effects to support informed risk assessment and guide future research.

Executive Summary

2,5-Diaminotoluene sulfate is classified as toxic if swallowed and may cause an allergic skin reaction.^{[3][4][5][6]} It is also considered harmful in contact with skin or if inhaled.^{[3][6]} While in vitro studies have indicated genotoxic potential, this has not been consistently confirmed in in vivo studies.^{[7][8]} The substance is a potent skin sensitizer.^{[7][9]} This guide presents a detailed analysis of the available toxicological data, including quantitative endpoints and experimental methodologies, to provide a comprehensive safety profile.

Toxicological Data Summary

The following tables summarize the key quantitative toxicological data for **2,5-Diaminotoluene sulfate**.

Table 1: Acute Toxicity Data

Test Type	Species	Route	Value	Reference(s)
LD50	Rat	Oral	98 mg/kg bw	[4][9]
LD50	Rat (male/female)	Oral	102 mg/kg bw	[5][10]
LD50	Rabbit	Dermal	> 5000 mg/kg bw	[5][10]
LC50	-	Inhalation	0.99 mg/L air	[5][10]

Table 2: Genotoxicity and Mutagenicity

Assay	System	Result	Reference(s)
Gene Mutation	Bacteria	Positive	[7][8]
Gene Mutation	Mammalian Cells	Negative	[7][8]
Chromosomal Aberrations	In vitro	Positive	[7][8]
Unscheduled DNA Synthesis (UDS)	In vitro (Primary Hepatocytes)	Positive	[7][8]
Unscheduled DNA Synthesis (UDS)	In vivo (Rat)	Negative	[7][11]
Alkaline Single Cell Gel Electrophoresis (Comet) Assay	In vivo (Rat Stomach)	Positive	[7][8]
Alkaline Single Cell Gel Electrophoresis (Comet) Assay	In vivo (Other Rat & Mouse Tissues)	Negative	[7]

Table 3: Skin Sensitization

Test Type	Species	Result	Reference(s)
-	Laboratory Animals	Sensitizer	[9]
-	Humans	Sensitizer	[9]
-	-	Extremely Potent Skin Sensitiser	[7]

Key Experimental Protocols

In vivo Unscheduled DNA Synthesis (UDS) Test in Rats

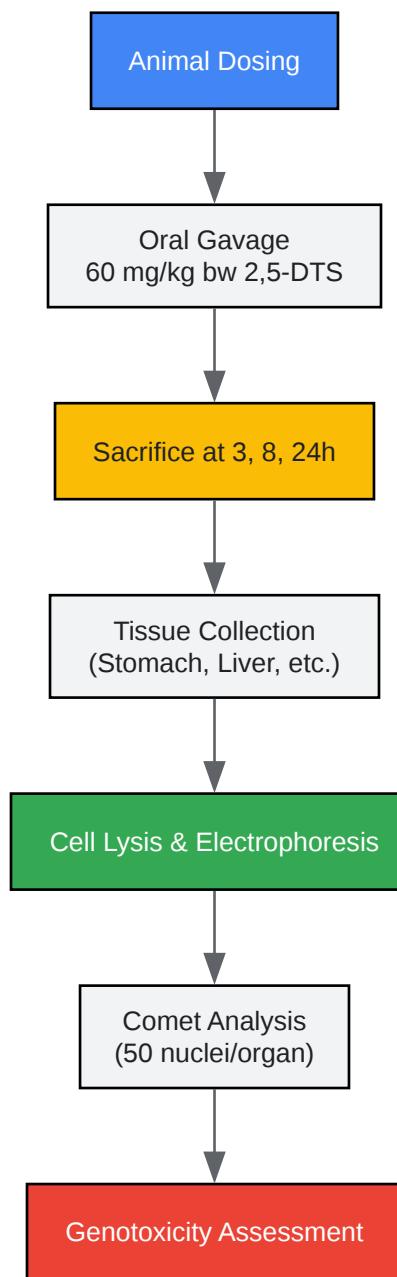
- Guideline: Not specified, but conducted in compliance with GLP.
- Species/Strain: Not specified.
- Group Size: Not specified.
- Test Substance: **2,5-Diaminotoluene sulfate**.
- Dose Levels: 20, 40, and 80 mg/kg bw.
- Route of Administration: Not specified.
- Sampling Times: 2 and 14 hours after treatment.
- Observations: Mortality was observed at 80 mg/kg bw. Cytotoxic effects were not seen at 20 and 40 mg/kg bw. No biologically relevant increase in mean net nuclear grain count or percentage of cells in repair was found in hepatocytes at any dose level.[11]
- Conclusion: Under the experimental conditions, **2,5-diaminotoluene sulfate** did not induce unscheduled DNA synthesis and was not genotoxic in this in vivo UDS test.[7][11]

In vivo Alkaline Single Cell Gel Electrophoresis (Comet) Assay in Mice and Rats

- Guideline: Not specified, not in compliance with GLP.

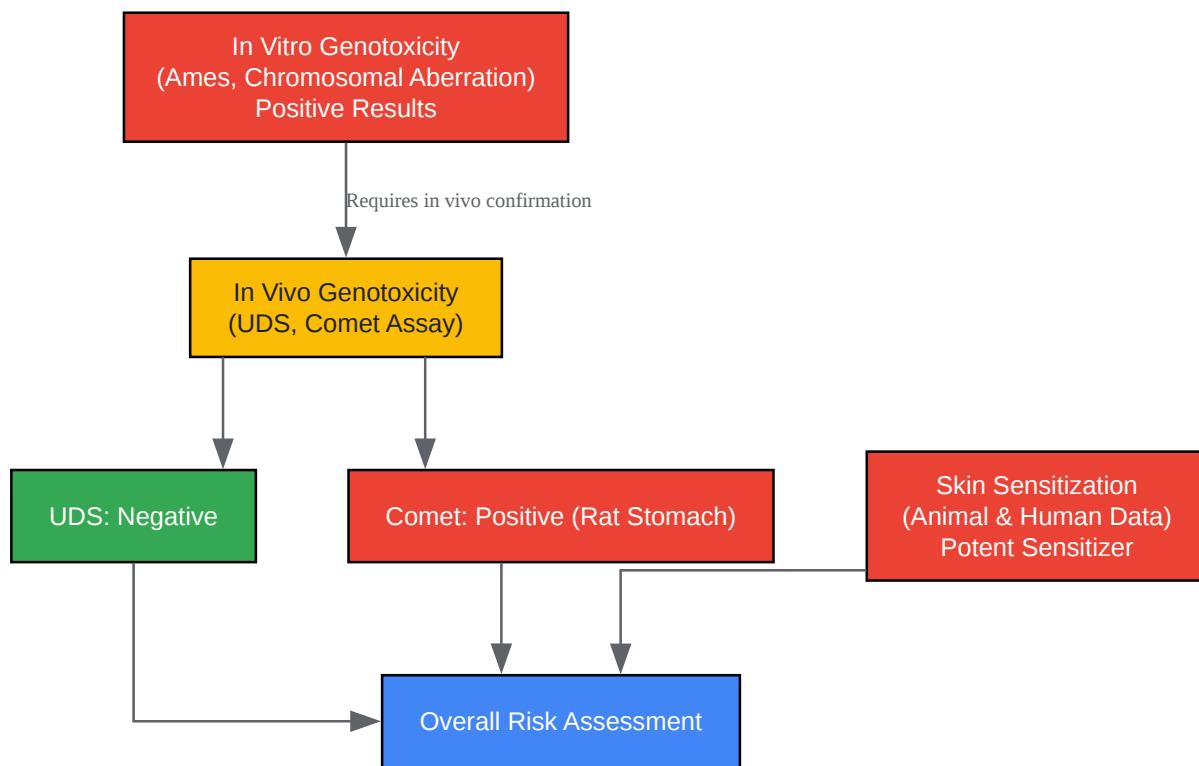
- Species/Strain: ddY mice and Wistar rats.
- Group Size: 4 male animals per group.
- Test Substance: **2,5-Diaminotoluene sulfate** (purity > 98%).
- Dose Level: 60 mg/kg bw (based on 0.5 x LD50).
- Route of Administration: Oral gavage.
- Vehicle: Saline.
- Sacrifice Times: 3, 8, and 24 hours after treatment.
- Organs Studied: Stomach, colon, liver, kidney, urinary bladder, lung, brain, and bone marrow.
- Methodology: 50 nuclei per organ were examined for DNA migration.
- Results: A significant increase in DNA damage was observed exclusively in the stomach of rats at the 8-hour sampling time. No biologically relevant increase in DNA damage was found in any other tissues of mice or rats.[7][8]
- Conclusion: **2,5-Diaminotoluene sulfate** is considered genotoxic in the Comet assay with rats under these experimental conditions.[7][8]

Visualized Workflows and Pathways



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In vivo Comet Assay Workflow

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Discussion of Toxicological Profile

Genotoxicity and Mutagenicity

2,5-Diaminotoluene sulfate has demonstrated mutagenic activity in bacterial reverse mutation assays (Ames test) and has induced chromosomal aberrations and unscheduled DNA synthesis in in vitro studies.^{[7][8]} However, the in vivo evidence is more nuanced. An in vivo UDS test in rats was negative, suggesting that the substance may not induce DNA repair in the liver under these conditions.^{[7][11]} Conversely, an in vivo Comet assay showed a significant increase in DNA damage specifically in the stomach of rats, leading to the conclusion that it is genotoxic in this organ.^{[7][8]} The localized nature of this effect may be related to irritation or first-pass metabolism in the stomach.

Skin Sensitization

There is consistent evidence from both animal and human studies that 2,5-Diaminotoluene and its sulfate salt are potent skin sensitizers.^{[7][9]} The Scientific Committee on Consumer Safety (SCCS) has classified Toluene-2,5-diamine as an extremely potent skin sensitizer.^[7] This is a critical consideration in its use in consumer products and for occupational exposure.

Carcinogenicity

In a two-year study, no toxicity was reported in rats receiving biweekly cutaneous applications of formulations containing 3% or 4% 2,5-Toluenediamine (the free base).^[9] Similarly, mice were unaffected by dermal application of 3% 2,5-Toluenediamine sulfate in an 18-month study.^[9] Oral and dermal exposure studies in rats and mice have not shown evidence of carcinogenicity for 2,5-Toluenediamine and its sulfate.^[9]

Reproductive and Developmental Toxicity

Oral administration of 2,5-Toluenediamine sulfate at a dose of 80 mg/kg/day was toxic to pregnant rats and their embryos.^[9] However, doses between 10 and 50 mg/kg/day did not result in congenital or maternal abnormalities.^[9] In a two-generation reproduction study in mice with dermal application of hair dye formulations containing up to 6% 2,5-Toluenediamine sulfate, there were no signs of pharmacotoxicity, teratogenicity, or reproductive abnormalities.^[9]

Conclusion

The toxicological profile of **2,5-Diaminotoluene sulfate** is characterized by its acute oral toxicity, potent skin sensitizing properties, and a mixed genotoxicity profile with positive findings in vitro and in the rat stomach in vivo. While long-term dermal studies in animals have not indicated carcinogenic or significant reproductive effects at relevant concentrations for hair dye formulations, the potential for skin sensitization and localized genotoxicity warrants careful consideration in safety assessments. This technical guide provides a consolidated resource for professionals involved in the research, development, and safety evaluation of products containing this ingredient.

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